

Spectroscopic Data of Qianhu coumarin E: A Technical Overview

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Compound of Interest

Compound Name: Qianhu coumarin E

Cat. No.: B15593835

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Despite a comprehensive search of available scientific literature, detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, and Mass Spectrometry) for **Qianhu coumarin E** remains elusive. While information is available for other related coumarins isolated from the same plant source, *Peucedanum praeruptorum*, specific data sets for **Qianhu coumarin E** have not been located in the public domain.

This technical guide is intended for researchers, scientists, and drug development professionals. To provide the requested in-depth analysis, including quantitative data tables, detailed experimental protocols, and visualizations, access to a primary research article describing the isolation and complete spectroscopic characterization of **Qianhu coumarin E** is essential. Such a publication would typically contain the necessary raw data and methodological details to construct the comprehensive guide as outlined in the user's request.

General Experimental Protocols for Spectroscopic Analysis of Coumarins

In the absence of specific data for **Qianhu coumarin E**, this section outlines the general experimental methodologies typically employed for the spectroscopic characterization of

coumarin compounds. These protocols are based on standard practices in natural product chemistry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the chemical structure of the isolated compound by analyzing the magnetic properties of its atomic nuclei.

Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz, 500 MHz, or higher) is typically used.

Sample Preparation:

- A few milligrams of the purified coumarin sample are dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆, or MeOD). The choice of solvent depends on the solubility of the compound.
- The solution is transferred to a 5 mm NMR tube.
- A small amount of a reference standard, such as tetramethylsilane (TMS), is often added to calibrate the chemical shift scale to 0.00 ppm.

Data Acquisition:

- ¹H NMR (Proton NMR): This experiment identifies the number and types of hydrogen atoms in the molecule. Key parameters include the number of scans, pulse width, and relaxation delay.
- ¹³C NMR (Carbon-13 NMR): This experiment determines the number and types of carbon atoms. Due to the low natural abundance of ¹³C, a larger number of scans is typically required. Proton decoupling techniques are often used to simplify the spectrum.
- 2D NMR (COSY, HSQC, HMBC): Two-dimensional NMR experiments are crucial for establishing the connectivity between atoms.
 - COSY (Correlation Spectroscopy): Identifies proton-proton couplings within the molecule.

- HSQC (Heteronuclear Single Quantum Coherence): Correlates proton signals with their directly attached carbon atoms.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which is vital for assembling the molecular skeleton.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and elemental composition of the compound, and to gain insights into its structure through fragmentation analysis.

Instrumentation: Various types of mass spectrometers can be used, including Electrospray Ionization (ESI), Atmospheric Pressure Chemical Ionization (APCI), or Matrix-Assisted Laser Desorption/Ionization (MALDI), often coupled with a high-resolution mass analyzer such as a Time-of-Flight (TOF) or Orbitrap.

Sample Preparation:

- A dilute solution of the sample is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).
- The solution is then introduced into the ion source of the mass spectrometer.

Data Acquisition:

- Full Scan MS: The instrument scans a wide mass-to-charge (m/z) range to determine the molecular ion peak ($[M+H]^+$, $[M-H]^-$, or $[M]^+$).
- High-Resolution Mass Spectrometry (HRMS): Provides a highly accurate mass measurement, allowing for the determination of the elemental formula.
- Tandem Mass Spectrometry (MS/MS): The molecular ion is isolated and fragmented to produce a characteristic fragmentation pattern, which provides structural information.

Data Presentation

Once the spectroscopic data is obtained, it is typically organized into structured tables for clear interpretation and comparison.

Table 1: Hypothetical ^1H NMR Data for **Qianhu coumarin E**

Position	δ (ppm)	Multiplicity	J (Hz)	Integration
e.g., H-3	6.25	d	9.5	1H
e.g., H-4	7.60	d	9.5	1H
...	...	...	...	...

Table 2: Hypothetical ^{13}C NMR Data for **Qianhu coumarin E**

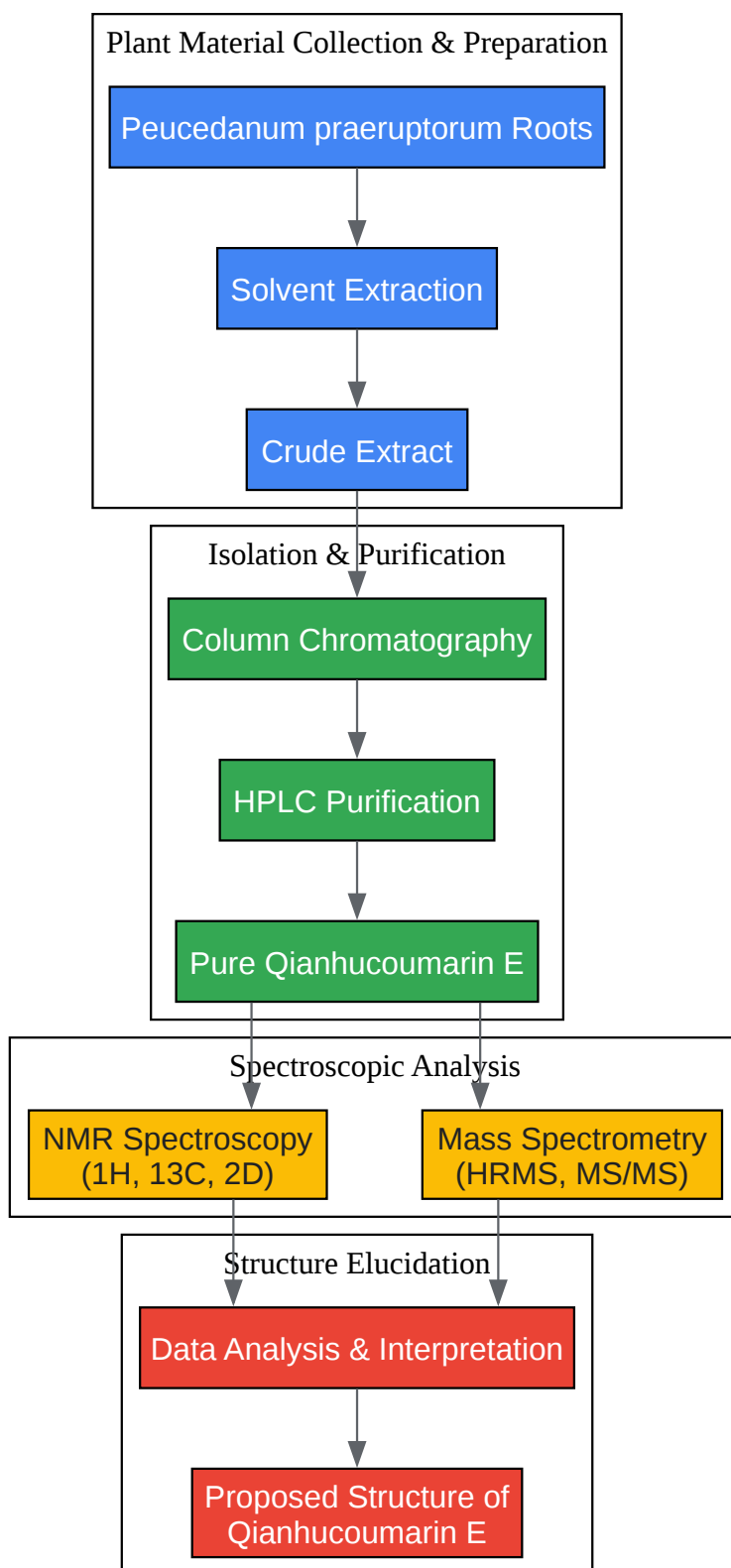
Position	δ (ppm)	Type
e.g., C-2	161.0	C=O
e.g., C-3	112.5	CH
...	...	...

Table 3: Hypothetical Mass Spectrometry Data for **Qianhu coumarin E**

Ion	$[\text{M}+\text{H}]^+$	$[\text{M}+\text{Na}]^+$	HRMS $[\text{M}+\text{H}]^+$ Calculated	HRMS $[\text{M}+\text{H}]^+$ Found
m/z	e.g., 343.1125	e.g., 365.0944	e.g., 343.1131 for $\text{C}_{19}\text{H}_{18}\text{O}_6$	e.g., 343.1125

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and spectroscopic analysis of a natural product like **Qianhu coumarin E**.



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Caption: Workflow for the isolation and structural elucidation of **Qianhu coumarin E**.

To provide a complete and accurate technical guide on the spectroscopic data of **Qianhuocoumarin E**, the primary research article containing its characterization is required. Researchers in the field are encouraged to consult chemical databases and scientific literature for the publication detailing the initial isolation of this compound.

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